

1-Cyclopropyl-ethanone oxime molecular weight and formula

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Compound of Interest

Compound Name: 1-Cyclopropyl-ethanone oxime

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Technical Guide: 1-Cyclopropyl-ethanone oxime

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Cyclopropyl-ethanone oxime**, a molecule of interest in synthetic chemistry and potentially in drug discovery due to the broad biological activities of the oxime functional group. This document outlines its core physicochemical properties, a detailed experimental protocol for its synthesis, and a workflow diagram for its preparation and characterization.

Core Molecular Data

Quantitative data for **1-Cyclopropyl-ethanone oxime** is summarized in the table below for quick reference.

Parameter	Value	Reference(s)
Molecular Formula	C ₅ H ₉ NO	[1][2][3]
Molecular Weight	99.13 g/mol	[1][2]
CAS Number	51761-72-9	[1][2]

Experimental Protocols

Foundational & Exploratory





The following section details a representative experimental protocol for the synthesis of **1- Cyclopropyl-ethanone oxime**. This method is based on the classical reaction of a ketone with hydroxylamine hydrochloride.

Synthesis of 1-Cyclopropyl-ethanone oxime

This procedure describes the conversion of 1-Cyclopropyl-ethanone to its corresponding oxime.

Materials:

- 1-Cyclopropyl-ethanone
- Hydroxylamine hydrochloride (NH2OH·HCl)
- · Pyridine or Sodium Acetate
- Ethanol
- Water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- · Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator



Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1-Cyclopropyl-ethanone (1 equivalent) in ethanol.
- Addition of Reagents: To this solution, add hydroxylamine hydrochloride (1.1 equivalents)
 and a base such as pyridine or sodium acetate (1.5 equivalents). The base is crucial to
 neutralize the HCl released during the reaction.
- Reaction Conditions: The reaction mixture is typically heated to reflux and stirred for a period ranging from 1 to 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, the solvent is removed under reduced pressure
 using a rotary evaporator. The residue is then partitioned between water and an organic
 solvent like ethyl acetate.
- Extraction and Washing: The aqueous layer is extracted multiple times with ethyl acetate. The combined organic layers are washed with water and then with brine to remove any remaining water-soluble impurities.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate,
 filtered, and the solvent is evaporated to yield the crude 1-Cyclopropyl-ethanone oxime.
- Purification: The crude product can be further purified by recrystallization or column chromatography on silica gel if necessary.

Characterization:

The final product should be characterized to confirm its identity and purity using standard analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To confirm the molecular structure.
- Mass Spectrometry (MS): To determine the molecular weight.[2]



 Infrared (IR) Spectroscopy: To identify the characteristic C=N and O-H functional groups of the oxime.

Logical Workflow and Diagrams

The following diagram illustrates the general workflow for the synthesis and purification of an oxime, applicable to **1-Cyclopropyl-ethanone oxime**.



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Caption: General workflow for the synthesis and characterization of **1-Cyclopropyl-ethanone oxime**.

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References

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